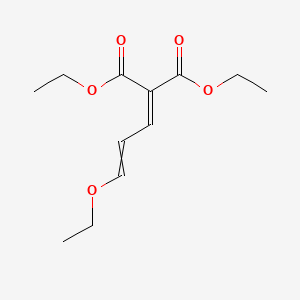

Diethyl [3-ethoxyprop-2-enylidene]malonate

• CAS No.: 3040-24-2
• Molecular Formula: C12H18O5
• Molecular Weight: 242.27 g/mol
• IUPAC Name: diethyl 2-(3-ethoxyprop-2-enylidene)propanedioate
• InChI: InChI=1S/C12H18O5/c1-4-15-9-7-8-10(11(13)16-5-2)12(14)17-6-3/h7-9H,4-6H2,1-3H3
• InChI Key: HGFFSRDAOVLOSG-UHFFFAOYSA-N
• Canonical SMILES: CCOC=CC=C(C(=O)OCC)C(=O)OCC

Description

Diethyl [3-ethoxyprop-2-enylidene]malonate is a useful research compound. Its molecular formula is C12H18O5 and its molecular weight is 242.27 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

To a stirred, refluxing solution of 1.0 g. of freshly fused zinc chloride in 220 g. (1.0 mole) of 1,1,3,3-tetraethoxypropane and 200 g. (1.96 moles) of acetic anhydride is added dropwise during 3 hr. 10 min. 91 g. (0.57 mole) of diethyl malonate. After addition is complete, the reaction mixture is refluxed for one-half hour after which time the lower boiling components of the reaction mixture are removed by distillation up to a vapor temperature of 120° C. (pot 130° C.). An additional 50 ml. of acetic anhydride are added and reflux is continued for 16 hr. Again, low boilers are removed and the desired product is isolated from the residue by vacuum distillation. There is obtained 120 g. (87%) of product as a yellow oil: b.p. 110°-128°/0.1-1.7 mm. ν (film) 1720 (C=O) and 1610 cm.-1 (C=O); δ(TMS,CDCL3) 7.47, 7.13, 6.25 (s, s, t, 1 H each, olefinic protons), 3.84-4.6 (m, 6H, ethyl methylene) and 1.35 (overlapping triplets, 9H, ethyl methyls).
